

Application Note and Protocol: Preparation of 1-Demethyl-Colchicine Stock Solution

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Compound of Interest

Compound Name: Colchicine, 1-demethyl-

Cat. No.: B15125229

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Demethyl-colchicine is a derivative of colchicine, a well-characterized antimitotic agent.^[1] Like its parent compound, 1-demethyl-colchicine's mechanism of action involves the disruption of microtubule polymerization by binding to tubulin.^{[1][2]} This interference with microtubule dynamics leads to cell cycle arrest and can induce apoptosis, making it a compound of interest in cancer research and other studies involving cellular proliferation.^[1] Furthermore, it is known to stimulate the intrinsic GTPase activity of tubulin and activate the JNK/SAPK signaling pathway.^[1]

Proper preparation of a stock solution is the first critical step for obtaining reliable and reproducible results in downstream applications. This document provides a detailed protocol for the preparation, storage, and handling of a 1-demethyl-colchicine stock solution.

Quantitative Data Summary

All key quantitative data for 1-demethyl-colchicine are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₃ NO ₆	[1][3][4][5]
Molecular Weight	385.42 g/mol	[1][4][5]
CAS Number	3464-68-4	[1][4][5]
Appearance	Pale yellow powder or crystalline solid	[6]
Recommended Storage (Solid)	-20°C or 2-8°C, protect from light	[1][7][8]
Common Solvents	Dimethyl sulfoxide (DMSO), Ethanol	[7]

Experimental Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of 1-demethyl-colchicine in DMSO. The concentration can be adjusted based on experimental needs by modifying the initial mass of the compound.

Materials and Equipment

- 1-demethyl-colchicine powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

CAUTION: Colchicine and its derivatives are highly toxic and mutagenic.^{[6][9]} Handle the compound with extreme care in a designated area, such as a chemical fume hood. Always wear appropriate PPE. Avoid inhalation of the powder and any contact with skin or eyes. Dispose of all contaminated materials and waste according to institutional guidelines.

Procedure

- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 385.42 \text{ (g/mol)} / 1000$$

Example: For 1 mL of a 10 mM stock solution, you will need 3.85 mg of 1-demethyl-colchicine.
- Weighing the Compound:
 - Before opening, allow the vial of 1-demethyl-colchicine to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
 - In a chemical fume hood, carefully weigh the calculated amount of powder using an analytical balance. Transfer the powder into a sterile microcentrifuge tube or an amber vial.
- Dissolution:
 - Add the desired volume of anhydrous DMSO to the tube containing the 1-demethyl-colchicine powder. For example, add 1 mL of DMSO to 3.85 mg of the compound for a 10 mM solution.
 - Cap the tube securely.
- Ensuring Complete Solubilization:
 - Vortex the solution for 1-2 minutes until the powder is completely dissolved. A clear, pale-yellow solution should be observed. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile, light-protective microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C , protected from light.

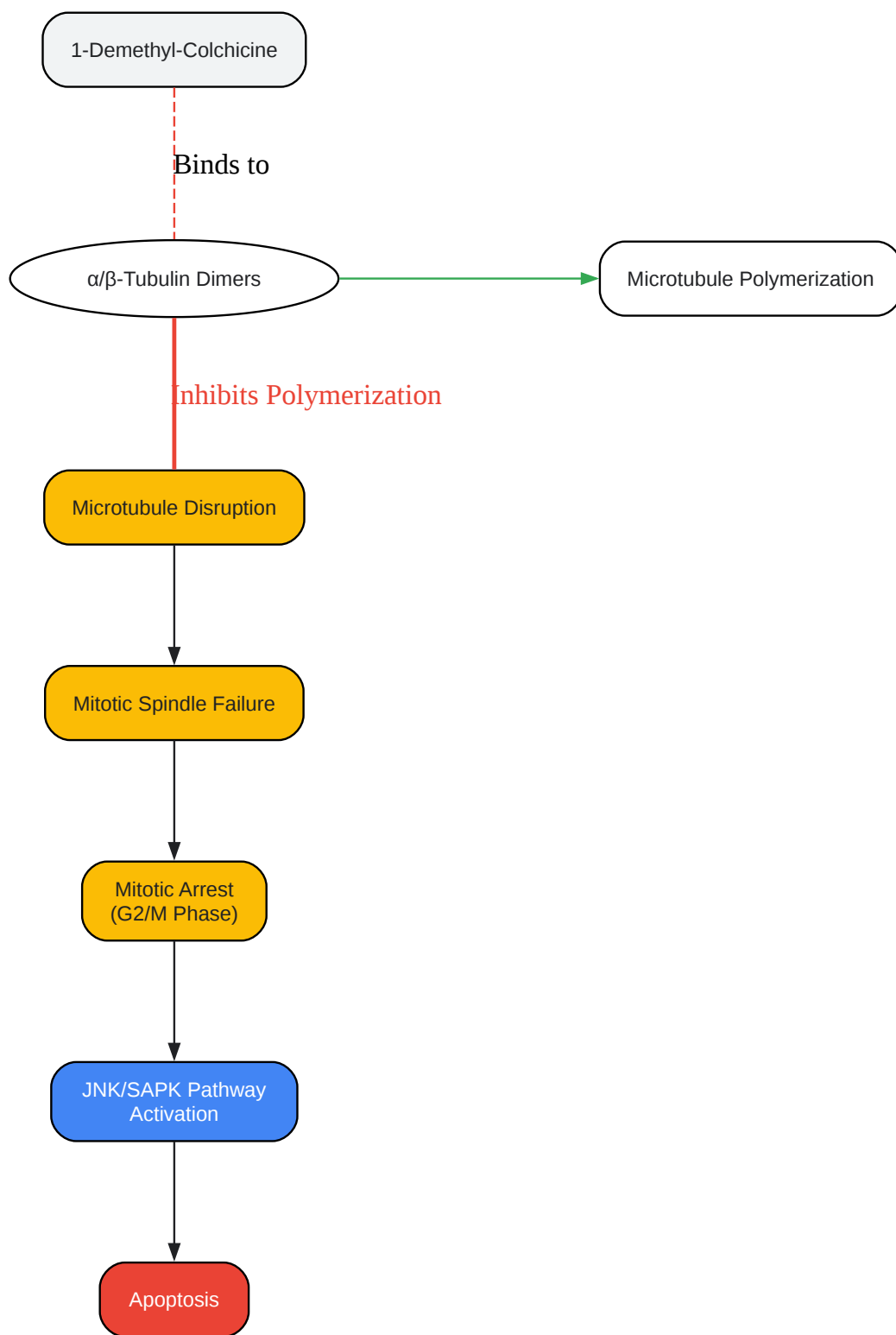
Storage and Stability

- Solid Form: The solid powder of 1-demethyl-colchicine should be stored at -20°C and protected from light for long-term stability.[\[7\]](#)
- Stock Solution in DMSO/Ethanol: When stored properly at -20°C in tightly sealed, light-protected aliquots, the stock solution should be stable for several months.
- Aqueous Solutions: It is strongly recommended to prepare fresh dilutions in aqueous buffers or cell culture media immediately before use. Do not store aqueous solutions of colchicine derivatives for more than a day, as they are prone to degradation.[\[10\]](#)

Visualizations

Mechanism of Action Workflow

The following diagram illustrates the molecular mechanism of action of 1-demethyl-colchicine, leading to cell cycle disruption and apoptosis.

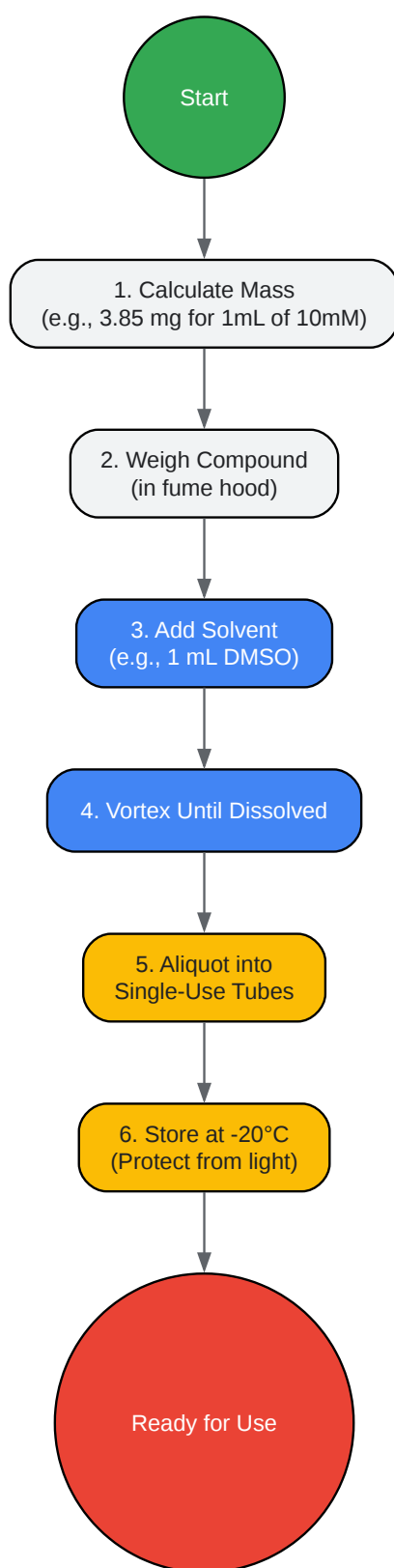


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Caption: Mechanism of 1-demethyl-colchicine action.

Stock Solution Preparation Workflow

This diagram provides a logical workflow for the preparation of the 1-demethyl-colchicine stock solution.



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Caption: Workflow for stock solution preparation.

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